

Ethyl valerate chemical properties and structure

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Compound of Interest

Compound Name: Ethyl valerate

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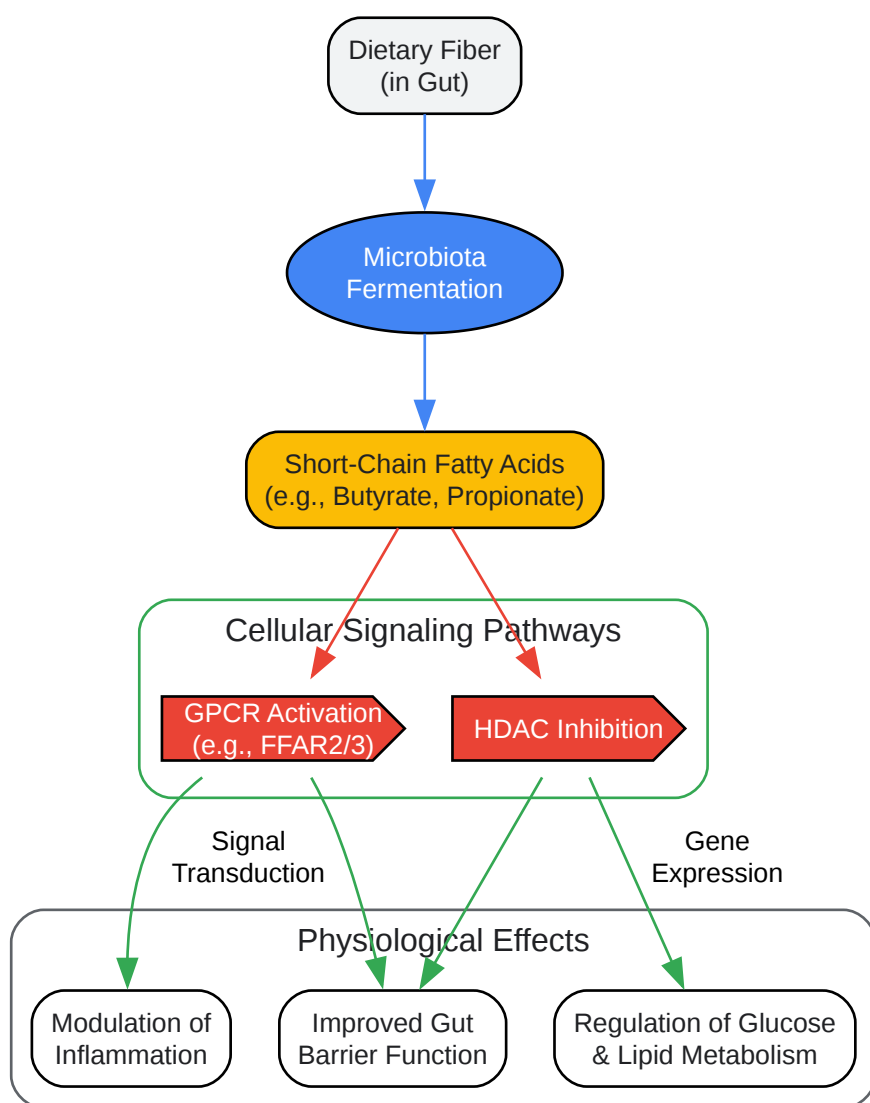
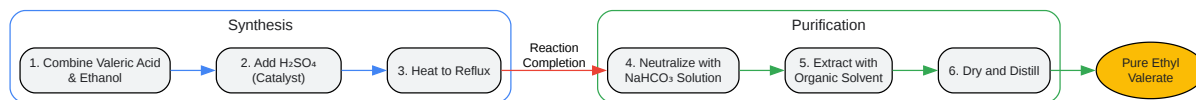
An In-depth Technical Guide on the Core Chemical Properties and Structure of **Ethyl Valerate**

Introduction

Ethyl valerate, also known as ethyl pentanoate, is an organic ester with the molecular formula $C_7H_{14}O_2$.^[1] It is a colorless liquid characterized by a pleasant, fruity aroma, often compared to that of green apples or pineapple.^{[2][3]} This property makes it a valuable compound in the flavor and fragrance industries, where it is used as a food additive and in cosmetic formulations.^{[1][4]} Beyond its sensory applications, **ethyl valerate** serves as a solvent and an intermediate in the synthesis of other chemical compounds, including pharmaceuticals.^{[3][4]} This guide provides a comprehensive overview of its chemical structure, core properties, and relevant experimental methodologies for its synthesis and analysis.

Chemical Structure and Identification

Ethyl valerate is the ethyl ester of pentanoic acid (valeric acid). The structure consists of a five-carbon pentanoyl group attached to an ethoxy group.



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